

Personal protective equipment for handling 1-Tridecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tridecanol

Cat. No.: B3430168

[Get Quote](#)

Essential Safety and Handling Guide for 1-Tridecanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1-Tridecanol**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **1-Tridecanol**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	Protects against potential eye irritation from splashes or dust. [1][2]
Hand Protection	Wear appropriate protective gloves, such as synthetic rubber gloves.[3][4]	Prevents skin contact which may cause irritation.
Body Protection	A laboratory coat and close-toed footwear are the minimum requirements. Wear appropriate protective clothing to minimize skin contact.	Reduces the risk of accidental skin exposure.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A particulate filter respirator adapted to the airborne concentration of the substance is recommended.	Protects against inhalation, which may cause respiratory tract irritation.

Physical and Chemical Properties

Understanding the properties of **1-Tridecanol** is crucial for safe handling and storage.

Property	Value
Appearance	White solid or colorless oily liquid.
Molecular Formula	C13H28O
Molecular Weight	200.36 g/mol
Melting Point	29-34 °C (lit.)
Boiling Point	155-156 °C at 15 mmHg (lit.)
Flash Point	>113 °C (>235 °F) - closed cup
Density	0.822 g/mL at 25 °C (lit.)
Solubility	Insoluble in water; soluble in alcohol and ether.
Vapor Density	6.9 (vs air)

Handling and Storage Procedures

Handling:

- Wash hands thoroughly after handling.
- Use with adequate ventilation to keep airborne concentrations low.
- Avoid contact with eyes, skin, and clothing.
- Minimize dust generation and accumulation.
- Keep the container tightly closed when not in use.
- Avoid ingestion and inhalation.

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep the container tightly closed.

- Store away from incompatible substances such as strong acids and strong oxidizing agents.
- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.

Emergency and First Aid Measures

Immediate response is critical in the event of exposure.

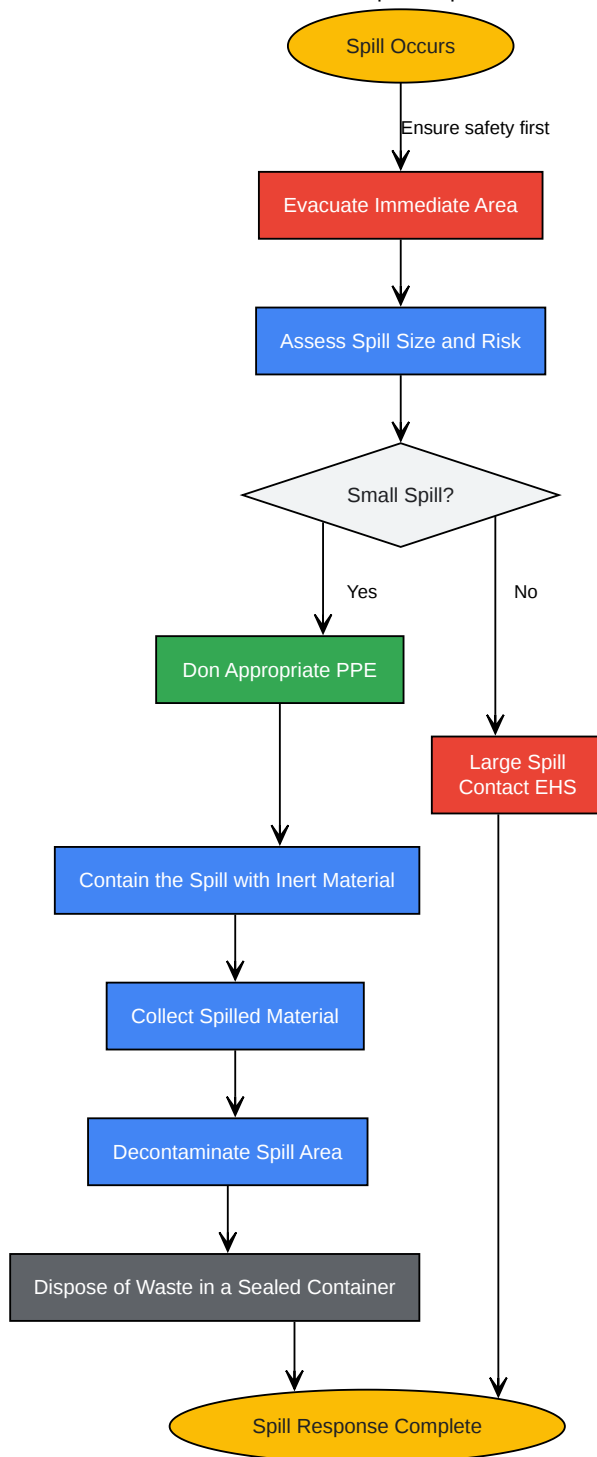
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the exposed area with soap and water. Get medical aid if irritation develops or persists.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

Spill and Disposal Plan

Spill Response:

In the event of a **1-Tridecanol** spill, follow the workflow below.

Workflow for 1-Tridecanol Spill Response



[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a **1-Tridecanol** spill.

Disposal:

- Dispose of waste material in accordance with national and local regulations.
- Collect spilled material and place it into a suitable, sealed disposal container.
- Do not allow the chemical to enter drains or the environment.
- It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. ICSC 1176 - 1-TRIDECANOL [inchem.org]
- 3. Page loading... [guidechem.com]
- 4. 1-Tridecanol | 112-70-9 [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Tridecanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3430168#personal-protective-equipment-for-handling-1-tridecanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com